

Spectroscopic Profile of 1,7-Dihydroxy-4-methoxyxanthone: A Technical Guide

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Compound of Interest

Compound Name: 1,7-Dihydroxy-4-methoxyxanthone

CAS No.: 87339-76-2

Cat. No.: B162221

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for **1,7-Dihydroxy-4-methoxyxanthone** (CAS No. 87339-76-2), a naturally occurring xanthone.^{[1][2]} The information presented herein is essential for the identification, characterization, and quality control of this compound in research and drug development settings. While comprehensive spectroscopic data is ideal, this guide is compiled from available information, noting where specific experimental data remains elusive in publicly accessible literature.

Molecular Structure and Properties

IUPAC Name: 1,7-dihydroxy-4-methoxyxanthene-9-one^{[1][3]} Molecular Formula: C₁₄H₁₀O₅^{[1][3]}
[4] Molecular Weight: 258.23 g/mol ^{[1][4]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. The following tables summarize the available NMR data for **1,7-Dihydroxy-4-methoxyxanthone**.

¹³C NMR Data

The ¹³C NMR spectrum provides information on the carbon skeleton of the molecule. The data presented below was reported in DMSO-d₆.^[4]

Carbon Atom	Chemical Shift (δ) ppm
1	161.4
2	97.4
3	92.9
4	165.7
4a	157.1
5a	145.2
6	116.1
7	163.6
8	109.1
8a	108.2
9	181.7
9a	105.9
4-OCH ₃	55.6

Data sourced from Phytochemistry, 58, 1245
(2001) as cited by SpectraBase.^[4]

¹H NMR Data

Specific experimental ¹H NMR data for **1,7-Dihydroxy-4-methoxyxanthone** is not readily available in the reviewed literature. For structural confirmation, it would be necessary to acquire this data.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. While the specific IR spectrum for **1,7-Dihydroxy-4-methoxyxanthone** is not available, a typical xanthone structure would exhibit the following characteristic absorption bands:

Functional Group	Expected Absorption Range (cm ⁻¹)
O-H stretch (phenolic)	3200-3600 (broad)
C-H stretch (aromatic)	3000-3100
C=O stretch (conjugated ketone)	1610-1660
C=C stretch (aromatic)	1450-1600
C-O stretch (ether and phenol)	1000-1300

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass and fragmentation pattern of a molecule, confirming its molecular weight and aspects of its structure. The specific mass spectrum for **1,7-Dihydroxy-4-methoxyxanthone** is not detailed in the available literature. For a compound with the molecular formula C₁₄H₁₀O₅, the expected exact mass of the molecular ion [M]⁺ would be approximately 258.05 g/mol .[\[1\]](#)[\[4\]](#)

Experimental Protocols

The following are detailed, representative protocols for the spectroscopic analysis of xanthone compounds, based on standard laboratory practices.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Approximately 5-10 mg of the purified **1,7-Dihydroxy-4-methoxyxanthone** sample is dissolved in approximately 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d₆).
- **Instrumentation:** A high-resolution NMR spectrometer, such as a Bruker Avance series or equivalent, operating at a proton frequency of 400 MHz or higher, is used.

- **^1H NMR Acquisition:** The sample is placed in the spectrometer. The spectrum is acquired at room temperature. Key parameters include a 90° pulse, a spectral width of approximately 16 ppm, and a sufficient number of scans to achieve an adequate signal-to-noise ratio.
- **^{13}C NMR Acquisition:** A proton-decoupled ^{13}C NMR spectrum is acquired. A larger number of scans is typically required due to the lower natural abundance of ^{13}C .
- **Data Processing:** The resulting free induction decay (FID) is Fourier transformed, phase-corrected, and baseline-corrected. Chemical shifts are referenced to the residual solvent peak of DMSO- d_6 (δ 2.50 for ^1H and δ 39.52 for ^{13}C).

Fourier-Transform Infrared (FTIR) Spectroscopy

- **Sample Preparation (KBr Pellet Method):**
 - Approximately 1-2 mg of the solid sample is finely ground with about 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar.
 - The mixture is then pressed into a thin, transparent pellet using a hydraulic press.
- **Instrumentation:** An FTIR spectrometer, such as a Thermo Scientific Nicolet series or equivalent, is used.
- **Data Acquisition:** A background spectrum of the empty sample compartment is recorded. The KBr pellet containing the sample is then placed in the sample holder, and the spectrum is recorded, typically in the range of 4000 to 400 cm^{-1} .
- **Data Processing:** The resulting spectrum is displayed in terms of transmittance or absorbance versus wavenumber (cm^{-1}).

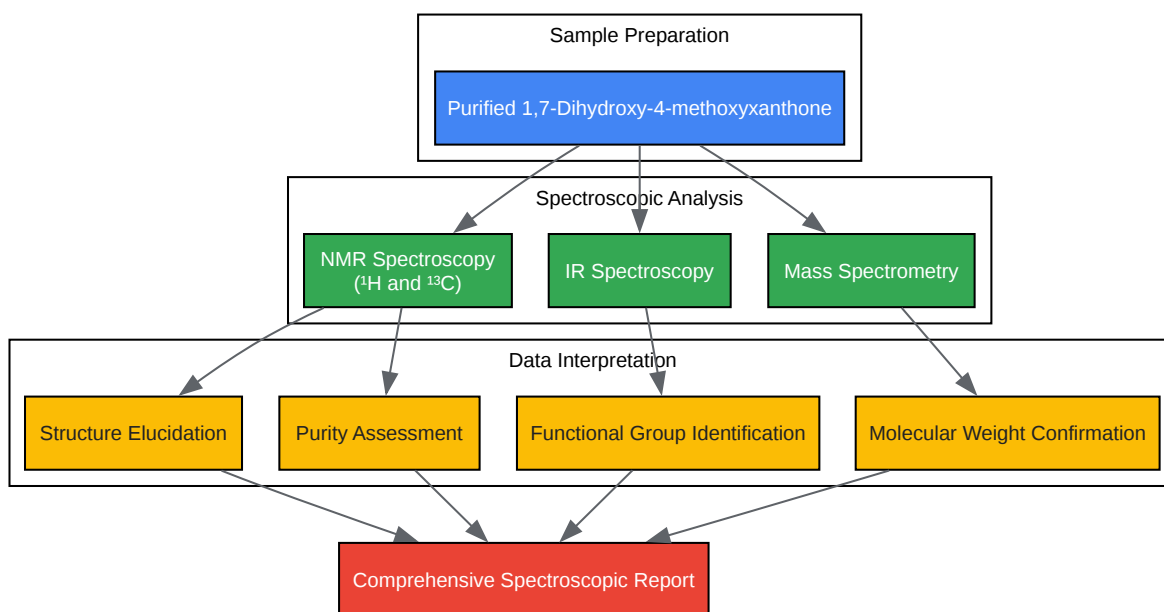
Mass Spectrometry (MS)

- **Sample Preparation:** A dilute solution of the sample is prepared in a suitable solvent such as methanol or acetonitrile.
- **Instrumentation:** A mass spectrometer, often coupled with a liquid chromatography system (LC-MS), is used. Electrospray ionization (ESI) is a common ionization technique for this type of compound.

- **Data Acquisition:** The sample solution is introduced into the ion source. Mass spectra are acquired in both positive and negative ion modes over a mass range appropriate for the expected molecular weight (e.g., m/z 50-500).
- **Data Analysis:** The resulting mass spectrum is analyzed to identify the molecular ion peak and characteristic fragment ions.

Workflow Visualization

The following diagram illustrates a typical workflow for the spectroscopic analysis of a purified natural product like **1,7-Dihydroxy-4-methoxyxanthone**.



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Caption: Workflow for the spectroscopic analysis of **1,7-Dihydroxy-4-methoxyxanthone**.

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References

- 1. 1,7-Dihydroxy-4-methoxyxanthone | C₁₄H₁₀O₅ | CID 5465785 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,2,3,10-Tetramethoxy-9-(2-hydroxy-4,5-dimethoxybenzyloxy)oxoaporphine | CAS:872729-33-4 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
- 3. Phyto4Health [way2drug.com]
- 4. dev.spectrabase.com [dev.spectrabase.com]
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